

Technical Guide: Physical Properties of (2R,6R)-2,6-Dimethylmorpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2R,6R)-2,6-Dimethylmorpholine

Cat. No.: B185797

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(2R,6R)-2,6-Dimethylmorpholine**, also known as trans-2,6-Dimethylmorpholine. The information is compiled from various chemical and safety data sources to assist in laboratory and development applications.

Core Physical and Chemical Properties

(2R,6R)-2,6-Dimethylmorpholine is a heterocyclic organic compound. The 'trans' designation indicates that the two methyl groups are on opposite sides of the morpholine ring plane. It is important to distinguish this isomer from the 'cis' form, as their physical properties can differ.

Property	Value	Source
Molecular Formula	C6H13NO	[1] [2]
Molecular Weight	115.17 g/mol	[1] [2] [3]
CAS Number	6485-45-6	[1] [2]
Appearance	Clear liquid	[1] [4]
Melting Point	-85 °C (-121 °F)	[1] [4] [5]
Boiling Point	146.6 - 147 °C (at 760 mmHg)	[1] [5]
Density	0.935 g/mL at 25 °C	[5]
Refractive Index	1.4460 at 20 °C	[4] [5]
Flash Point	48 - 48.9 °C (118.4 °F)	[1]
Water Solubility	≥ 0.1 mg/mL at 18.9 °C (66 °F)	[1] [4]

Experimental Protocols for Property Determination

Detailed experimental protocols for the specific determination of the physical properties of **(2R,6R)-2,6-Dimethylmorpholine** are not publicly available in the provided search results. However, the following are standard, widely accepted laboratory methods for determining these key physical constants for a liquid compound.

1. Melting Point Determination:

- Method: Capillary Method using a Melting Point Apparatus.
- Procedure: A small, dried sample of the solidified compound is packed into a capillary tube. The tube is placed in a calibrated melting point apparatus. The temperature is slowly increased, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting range. For a pure substance, this range is typically narrow. Given the low melting point of this compound, a cryostat would be required.

2. Boiling Point Determination:

- Method: Distillation or Micro boiling point determination.
- Procedure (Distillation): The compound is heated in a distillation apparatus. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure, and the liquid and vapor phases are in equilibrium, is recorded as the boiling point. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature.
- Procedure (Micro): A small amount of the liquid is placed in a test tube with an inverted capillary tube. The setup is heated in a water or oil bath. Bubbles will emerge from the capillary tube. The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

3. Density Measurement:

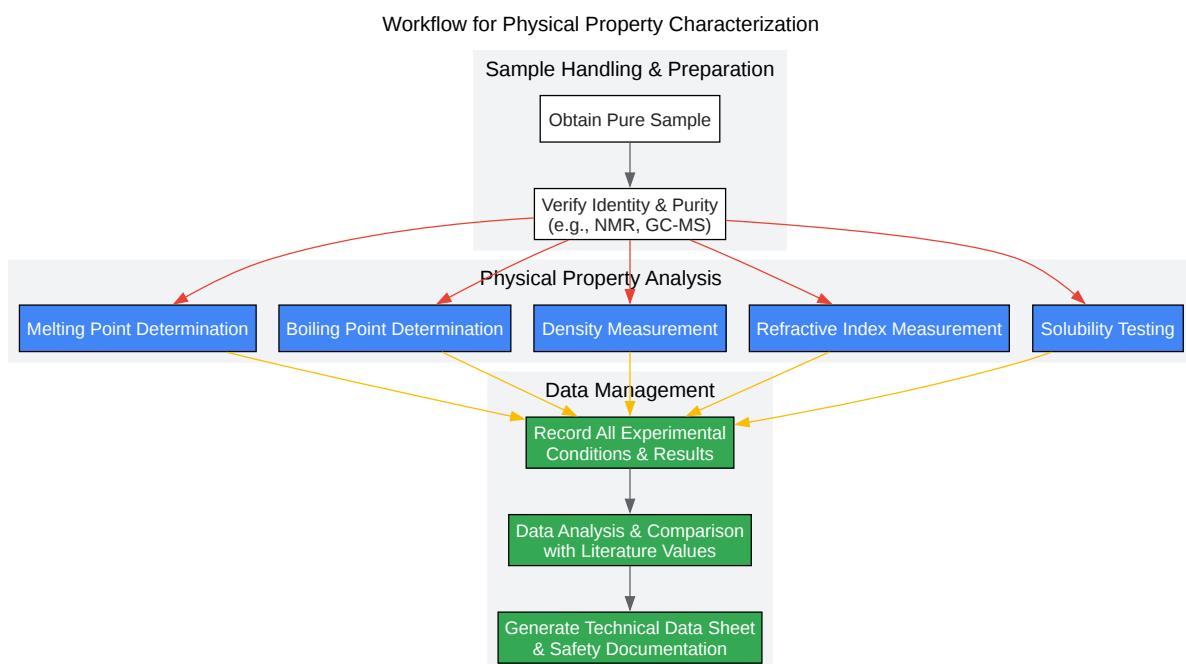
- Method: Pycnometer or Hydrometer.
- Procedure (Pycnometer): A pycnometer (a flask with a specific, known volume) is weighed empty, then weighed again when filled with the sample liquid. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. The temperature of the sample must be recorded as density is temperature-dependent.

4. Refractive Index Measurement:

- Method: Refractometer (e.g., Abbé refractometer).
- Procedure: A few drops of the liquid sample are placed on the prism of the refractometer. The instrument is adjusted until the dividing line between the light and dark fields is centered on the crosshairs. The refractive index is then read from the scale. The temperature is controlled, typically at 20°C, as the refractive index is sensitive to temperature changes.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a compound like **(2R,6R)-2,6-Dimethylmorpholine**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the characterization of a chemical's physical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2,6-Dimethylmorpholine, (2R,6R)- | C6H13NO | CID 11137133 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,6-Dimethylmorpholine, cis- | C6H13NO | CID 641500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,6-Dimethylmorpholine | C6H13NO | CID 110862 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,6-二甲基吗啉 97% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of (2R,6R)-2,6-Dimethylmorpholine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b185797#2r-6r-2-6-dimethylmorpholine-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com